

# An In-depth Technical Guide to 3,5-Dimethylhexanal

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## Compound of Interest

Compound Name: 3,5-Dimethylhexanal

Cat. No.: B034571

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, analysis, and potential biological relevance of **3,5-Dimethylhexanal**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical and Physical Properties

**3,5-Dimethylhexanal** is a branched-chain aliphatic aldehyde. Its structure and properties are summarized below.

Table 1: Chemical and Physical Properties of **3,5-Dimethylhexanal**

Property	Value	Source
IUPAC Name	3,5-Dimethylhexanal	PubChem[1]
Synonyms	Hexanal, 3,5-dimethyl-	PubChem[1]
CAS Number	19796-88-4	PubChem[1]
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O	PubChem[1]
Molecular Weight	128.21 g/mol	PubChem[1]
Appearance	Colorless liquid (predicted)	
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Topological Polar Surface Area	17.1 Å <sup>2</sup>	PubChem[1]
XLogP3-AA	2.3	PubChem[1]
SMILES	<chem>CC(C)CC(C)CC=O</chem>	PubChem[1]

## Synthesis of 3,5-Dimethylhexanal

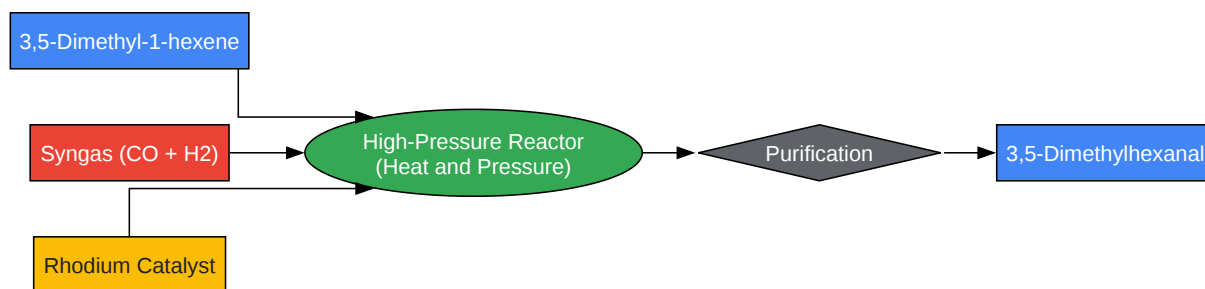
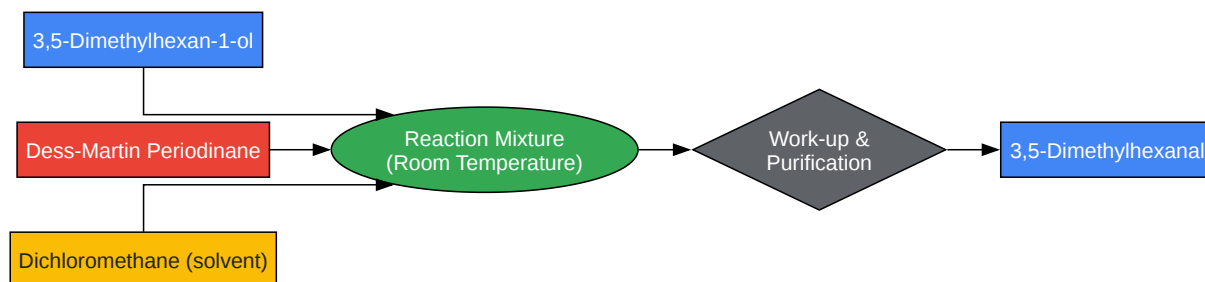
Two common methods for the synthesis of aldehydes are the oxidation of primary alcohols and the hydroformylation of alkenes. Detailed protocols for these approaches to synthesize **3,5-Dimethylhexanal** are provided below.

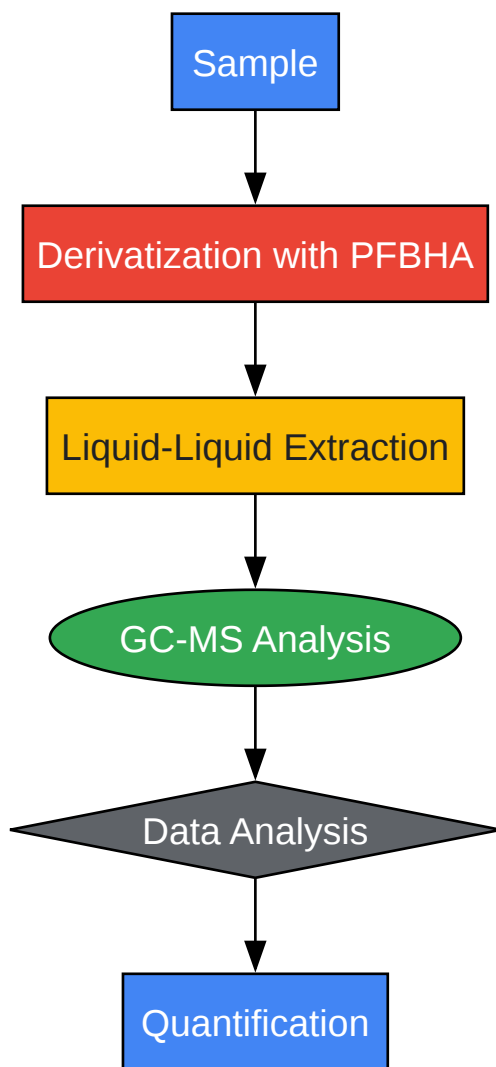
### Oxidation of 3,5-Dimethylhexan-1-ol using Dess-Martin Periodinane

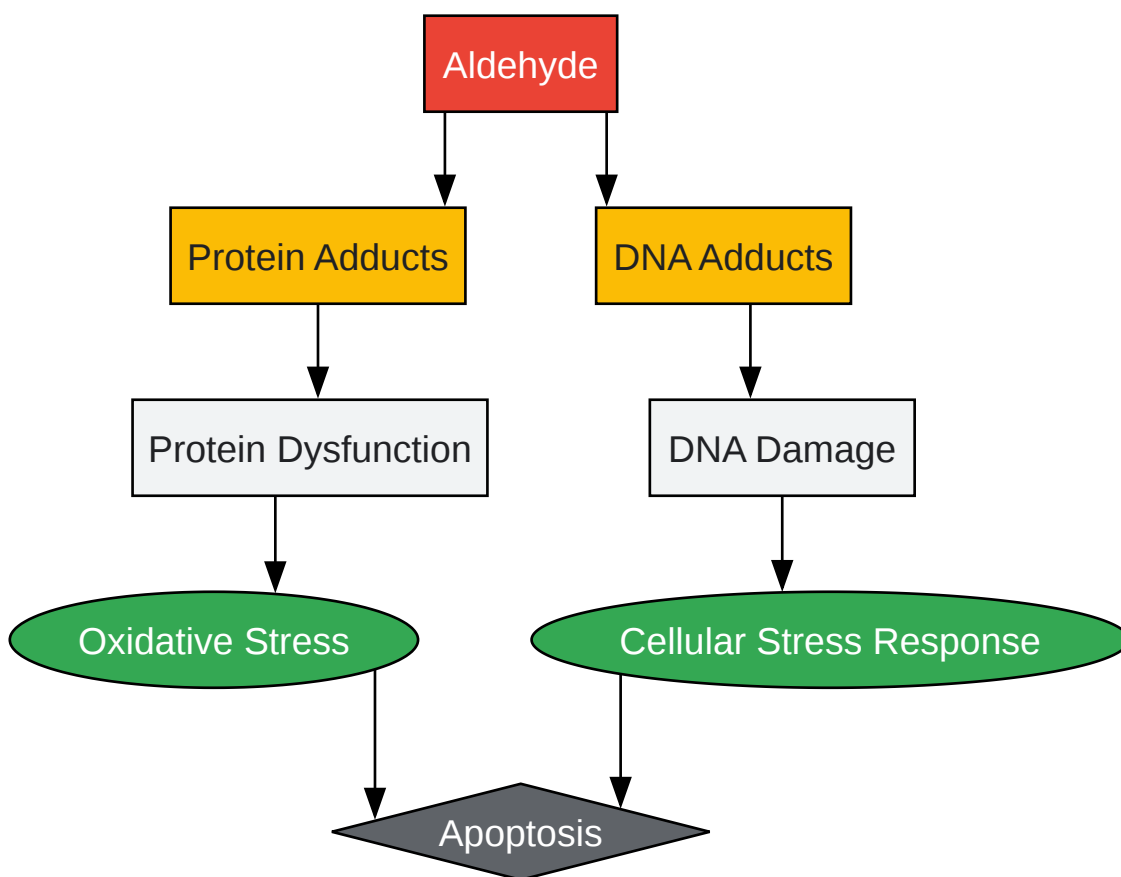
This method utilizes a mild oxidizing agent, Dess-Martin periodinane (DMP), to convert the primary alcohol 3,5-dimethylhexan-1-ol to the corresponding aldehyde with high selectivity and under neutral pH conditions.[2][3][4]

Experimental Protocol:

- **Reaction Setup:** To a solution of 3,5-dimethylhexan-1-ol (1.0 eq) in anhydrous dichloromethane ( $\text{CH}_2\text{Cl}_2$ ) in a round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), add Dess-Martin periodinane (1.1 eq).
- **Reaction Execution:** Stir the reaction mixture at room temperature. Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC). The reaction is typically complete within 1-3 hours.
- **Work-up:** Upon completion, dilute the reaction mixture with diethyl ether and pour it into a saturated aqueous solution of sodium bicarbonate ( $\text{NaHCO}_3$ ) containing sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ ). Stir vigorously until the solid dissolves.
- **Extraction:** Separate the organic layer, and extract the aqueous layer with diethyl ether. Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate ( $\text{MgSO}_4$ ).
- **Purification:** Filter the mixture and concentrate the filtrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure **3,5-Dimethylhexanal**.







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## References

- 1. 3,5-Dimethylhexanal | C<sub>8</sub>H<sub>16</sub>O | CID 89226 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Dess–Martin periodinane - Wikipedia [en.wikipedia.org]
- 3. Dess–Martin oxidation - Wikipedia [en.wikipedia.org]
- 4. Dess–Martin periodinane (DMP) oxidation - Chemistry Steps [chemistrysteps.com]
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